Technical Guide: 2-(3,4-Difluorophenyl)propanoic Acid Scaffolds

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Compound of Interest

Compound Name:	*2-(3,4-Difluorophenyl)propanoic acid*
CAS No.:	*444170-17-6*
Cat. No.:	*B2461700*

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High-Performance Synthesis, Derivatization, and Pharmacological Profiling

Executive Summary

This technical guide provides a comprehensive analysis of **2-(3,4-difluorophenyl)propanoic acid** and its derivatives. As a fluorinated analog of the "profen" non-steroidal anti-inflammatory drug (NSAID) class, this scaffold represents a critical case study in bioisosteric replacement.[1] The 3,4-difluoro substitution pattern is strategically employed in medicinal chemistry to modulate metabolic stability (blocking CYP450 oxidation), enhance lipophilicity, and alter the electronic landscape of the aromatic ring without introducing significant steric bulk.

This document is structured for drug discovery scientists, focusing on the enantioselective synthesis of the

-chiral center—the determinant of biological activity in this class—and the downstream applications of this moiety in COX inhibition and androgen receptor modulation.

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Part 1: Structural Significance & Fluorine Chemistry[1]

The "Fluorine Effect" in Propanoic Acid Scaffolds

The 2-arylpropionic acid pharmacophore (e.g., Ibuprofen, Flurbiprofen) relies on the

-methyl group to restrict conformational freedom, enhancing binding affinity to cyclooxygenase (COX) enzymes. The introduction of fluorine at the 3 and 4 positions of the phenyl ring serves three distinct mechanistic purposes:

- Metabolic Blockade: The C-F bond (approx. 116 kcal/mol) is significantly stronger than the C-H bond.[1] Substitution at the 4-position (para) blocks the primary site of Phase I metabolic oxidation (hydroxylation), significantly extending the plasma half-life (

) compared to non-fluorinated analogs.
- Electronic Modulation: The high electronegativity of fluorine withdraws electron density from the aromatic ring (

  ,

).[1] This lowers the

  of the carboxylic acid slightly, potentially altering the drug's distribution coefficient (

) and protein binding profile.[1]
- Lipophilicity Enhancement: Fluorination increases lipophilicity (

  ), facilitating passive diffusion across the blood-brain barrier (BBB) or cell membranes, which is critical for CNS-targeted derivatives (e.g., GABA analogs).[1]

Chiral Significance

The biological activity of 2-arylpropionic acids resides predominantly in the (S)-enantiomer (the eulomer).

- (S)-Enantiomer: Potent inhibitor of COX enzymes.[1]

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- (R)-Enantiomer: Often inactive in vitro but can undergo unidirectional chiral inversion to the (S)-form in vivo via an acyl-CoA intermediate.[1]
- Implication: Modern synthetic protocols must prioritize enantioselective synthesis to avoid the metabolic load of administering the distomer.[1]

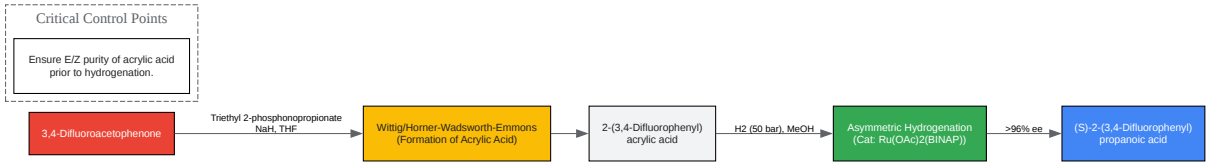
Part 2: Synthetic Pathways & Protocols[1]

Strategic Workflow: Asymmetric Hydrogenation

While classical synthesis involves the hydrolysis of nitriles followed by chiral resolution, the "Gold Standard" for industrial and high-purity research applications is the Asymmetric Hydrogenation of the corresponding acrylic acid precursor.

Diagram 1: Enantioselective Synthesis Workflow

The following diagram outlines the conversion of 3,4-difluoroacetophenone to the chiral acid using a Ruthenium or Iridium catalyst system.



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Caption: Pathway for the enantioselective synthesis of the (S)-isomer. High stereocontrol is achieved during the reduction of the alkene.

Detailed Experimental Protocol

Objective: Synthesis of (S)-**2-(3,4-difluorophenyl)propanoic acid** via Asymmetric Hydrogenation.

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Reagents:

- Substrate: 2-(3,4-difluorophenyl)acrylic acid (1.0 eq)
- Catalyst: [Ru(OAc)

  ((S)-BINAP)] (0.5 mol%)[1]
- Solvent: Degassed Methanol (MeOH)[1]
- Gas: Hydrogen (

)[1]

Step-by-Step Methodology:

- Catalyst Preparation: In a glovebox under nitrogen atmosphere, dissolve [Ru(cod)(methylallyl)

  ] and (S)-BINAP in acetone. Add methanolic HBr to generate the active cationic species if using a precursor, or use pre-formed [Ru(OAc)

  ((S)-BINAP)].[1]
- Loading: Charge a high-pressure stainless steel autoclave with the 2-(3,4-difluorophenyl)acrylic acid substrate and the catalyst solution in degassed MeOH. The substrate-to-catalyst ratio (S/C) should be approximately 200:1 to 1000:1 depending on scale.[1]
- Purging: Seal the autoclave. Purge with

  (3 cycles at 5 bar) followed by

  (3 cycles at 5 bar) to remove all oxygen.[1] Critical: Oxygen poisons the Ru-catalyst.
- Reaction: Pressurize with

  to 50 bar (approx. 725 psi). Stir vigorously at room temperature (25°C) for 12–24 hours.

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- Note: Higher pressures favor the reaction rate but do not significantly alter enantioselectivity (ee).[1]

- Workup: Vent the hydrogen gas carefully. Concentrate the reaction mixture under reduced pressure.

- Purification: Dissolve the residue in 1N NaOH (aqueous) and wash with diethyl ether to remove catalyst ligands. Acidify the aqueous layer with 1N HCl to pH 1–2 and extract with ethyl acetate.[1] Dry over

  and concentrate.

- Validation: Determine enantiomeric excess (ee) via Chiral HPLC (Column: Chiralcel OJ-H, Eluent: Hexane/i-PrOH 90:10).

Part 3: Derivatization & Structure-Activity Relationships (SAR)

The acid moiety serves as a versatile handle for generating "Analogs."[1] The following table summarizes key bioisosteric modifications and their intended pharmacological effects.

Functional Group Modifications

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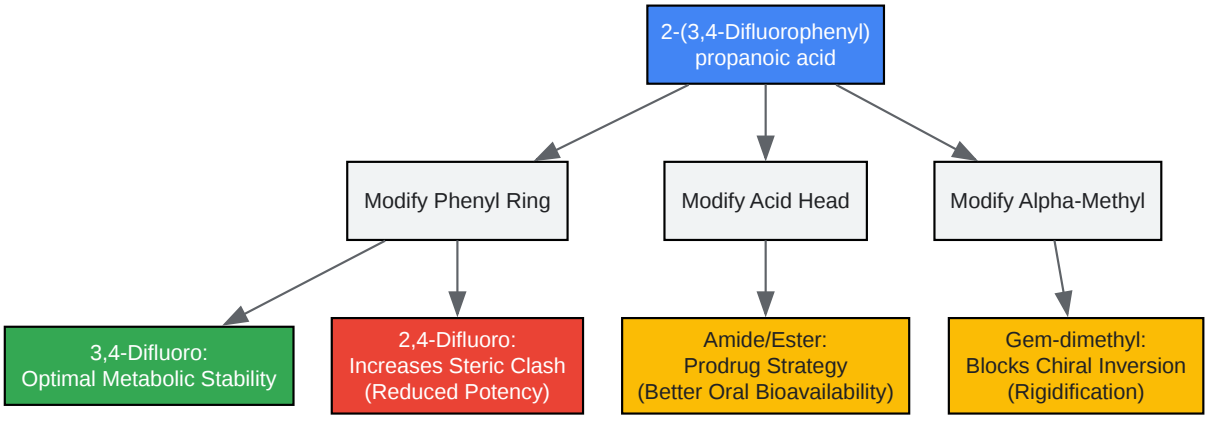
Derivative Type	Structural Modification	Pharmacological Rationale	Typical Reagent
Amide		Improves metabolic stability; targets specific receptors (e.g., TRPV1, GABA).	EDC/HOBt, Amine
Alcohol		Precursor for esters; reduces acidity; increases BBB penetration.[1]	or
Tetrazole	Tetrazole	Classic bioisostere ( ); improves metabolic resistance and lipophilicity.[1]	,
Hydroxamic Acid		Metal chelating group; used in HDAC or LOX inhibitors.[1]	, Base

SAR Logic Flow

When optimizing this scaffold, researchers must balance the electronic withdrawal of the fluorine atoms with the steric requirements of the binding pocket.



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Caption: Decision tree for SAR optimization. 3,4-difluoro substitution is generally preferred over 2,4-difluoro for propanoic acid derivatives due to lower steric hindrance at the torsion angle.

Part 4: Pharmacological Profiling & Applications[1]

Key Biological Targets[1]

- COX-1/COX-2 Inhibition: The 3,4-difluoro analog exhibits anti-inflammatory properties similar to Ibuprofen but with altered selectivity kinetics.[1] The electron-withdrawing fluorines reduce the electron density of the aromatic ring, potentially weakening

  stacking interactions within the COX hydrophobic channel (Tyr385), but this is often compensated by increased hydrophobic contacts.

- Androgen Receptor (AR) Modulation: Research indicates that derivatives of 2-arylpropionic acids, specifically those with electron-deficient rings (like 3,4-difluorophenyl), serve as intermediates for selective androgen receptor modulators (SARMs) such as LG 121071 [1]. [1]

- Antimicrobial Activity: While the acid itself is a weak antimicrobial, its hydrazide and thiosemicarbazone derivatives have shown significant activity against S. aureus and C. albicans by inhibiting bacterial DNA gyrase [2].[1]

ADME Properties (Predicted)

- Lipophilicity (

  ): ~3.2 (Higher than Ibuprofen's 2.5).[1]

- Solubility: Low in water; requires salt formation (Sodium/Lysine salts) for formulation.[1]

- Metabolism: Highly resistant to ring oxidation.[1] Primary clearance pathway is likely glucuronidation of the carboxylic acid.[1]

References

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- Organic Chemistry Frontiers. "Highly enantioselective Ni-catalyzed asymmetric hydrogenation of β,β-disubstituted acrylic acids." Royal Society of Chemistry.[1] Available at: [Link]
- Chemical Communications. "Highly enantioselective hydrogenation of α-aryl-β-substituted acrylic acids catalyzed by Ir-SpinPHOX." Royal Society of Chemistry.[1] Available at: [Link]
- Organic Syntheses. "Synthesis of 2-Phenylpropionic Acid (General Protocol)." Org.[1][2] Synth. 1976, 55,[1] 91. Available at: [Link][1]
- PubChem. "3-(4-Fluorophenyl)propionic acid (Analog Data)." National Library of Medicine.[1] Available at: [Link][1]

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Sources

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. 3-(3,4-Difluorophenyl)propionic acid, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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